

# Core Biosynthetic Pathway from Cholesterol to Solanidine-Derived Glycoalkaloids

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Solanidine

CAS No.: 80-78-4

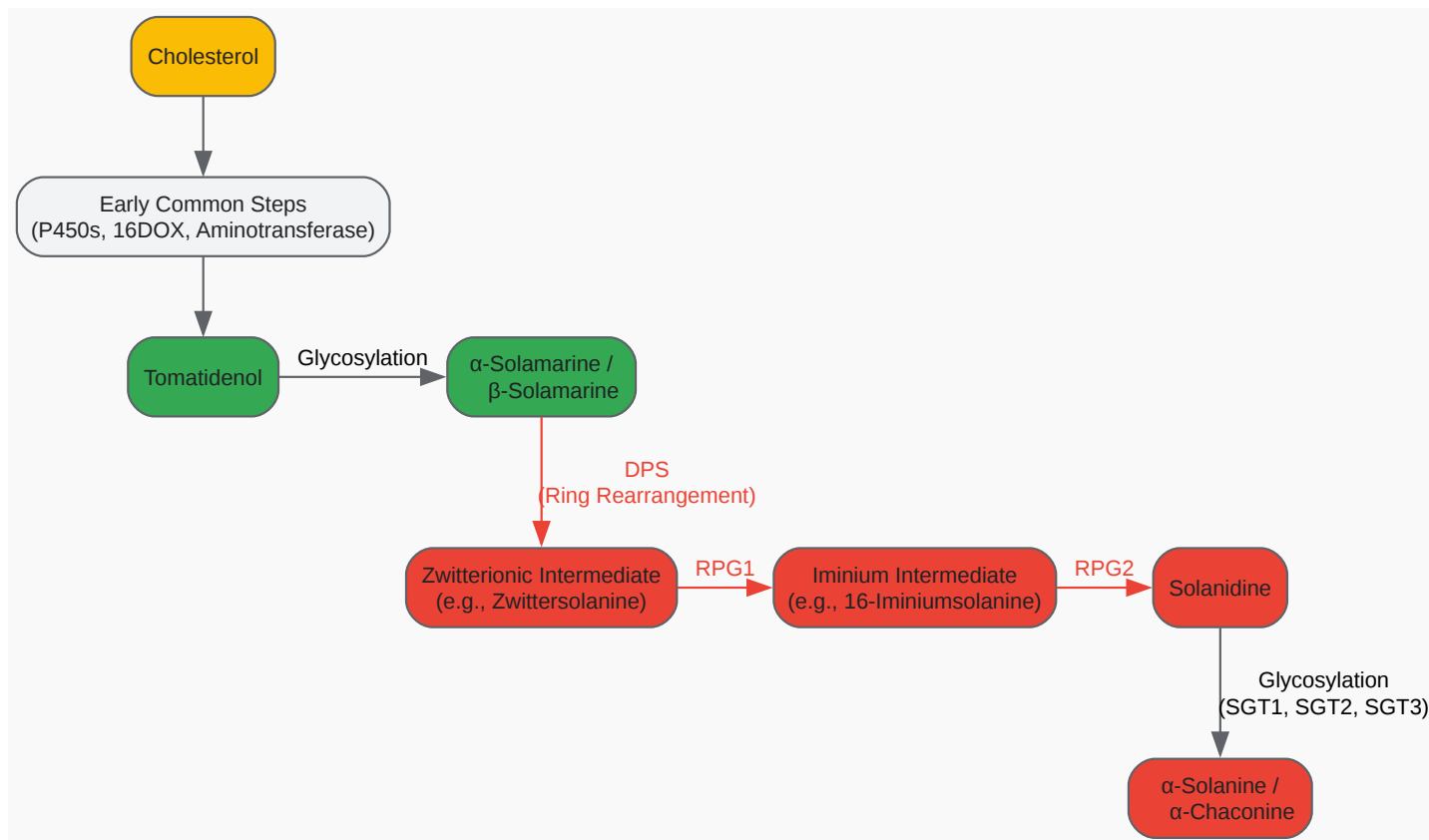
Cat. No.: S576420

Get Quote

Biosynthetic Stage	Key Enzyme / Reaction	Brief Description of Function
Early Common Steps	Multiple Cytochrome P450s (PGA1/GAME8, PGA2/GAME6, PGA3/GAME4) [1]	Catalyze hydroxylation at C-22 and C-26, and oxygenation at C-26 of the cholesterol backbone [1].
	2-Oxoglutarate-Dependent Dioxygenase (16DOX/GAME11) [2] [1]	Performs C-16 $\alpha$ -hydroxylation [2] [1].
	Aminotransferase (PGA4/GAME12) [1]	Responsible for transamination at C-26, introducing nitrogen to form the spirosolane intermediate, tomatidenol [1].
Key Branch Point: Spirosolane to Solanidane	Dioxygenase for Potato Solanidane synthesis (DPS) [2] [3]	Catalyzes a ring-rearrangement via C-16 hydroxylation, converting the spirosolane skeleton (e.g., from $\alpha$ -solamarine) to the solanidane skeleton, forming a zwitterionic intermediate (zwitter-solanine/zwitterchaconine) [2] [1].
Final Reduction Steps	Reductase for Potato Glycoalkaloid (RPG1) [1]	Converts zwitter-solanine to 16-iminiumsolanine [1].

Biosynthetic Stage	Key Enzyme / Reaction	Brief Description of Function
	Reductase for Potato Glycoalkaloid (RPG2) [1]	Further reduces 16-iminiumsolanine to form the final aglycone, solanidine [1]. RPG2 can also initiate the reduction via an alternative minor route [1].
Glycosylation	UDP-Glucose:Solanidine Galactosyltransferase (SGT1) [4]	Adds a galactose to solanidine to form $\gamma$ -solanine [4].
	UDP-Glucose:Solanidine Glucosyltransferase (SGT2) [4]	Adds a glucose to solanidine to form $\gamma$ -chaconine [4].
	Glycosterol Rhamnosyltransferase (SGT3) [4]	Catalyzes the addition of rhamnose sugars to complete the tri-saccharide chains of $\alpha$ -solanine and $\alpha$ -chaconine [4].

The following diagram illustrates the logical sequence and key branch points in this pathway.



[Click to download full resolution via product page](#)

Overview of the **solanidine** biosynthesis pathway, highlighting the key branch point at DPS and the final reductive steps.

## Key Experimental Insights and Methodologies

The discovery of this pathway relied on several advanced experimental techniques. Here are the methodologies used in the key studies cited.

Experimental Goal	Methodology Description	Key Insight from Experiment
-------------------	-------------------------	-----------------------------

| **Elucidating the DPS Function** [2] | **Gene Silencing (RNAi)**: Created DPS-silenced potato plants. **Feeding Experiments**: Administered spirosolane precursors (e.g.,  $\alpha$ -solanine) to SGA-deficient hairy roots. **Inhibitor Studies**: Used a DOX inhibitor (prohexadione) during feeding assays. | DPS-silenced plants accumulated spirosolanes ( $\alpha$ -solanine) instead of solanidanes ( $\alpha$ -solanine). The inhibitor blocked the conversion, confirming a DOX was required [2]. | | **Discovering the Final Reductive Steps (RPG1/RPG2)** [1] | **Gene Co-expression Analysis**: Identified RPG1/RPG2 as genes co-expressed with known SGA pathway genes. **Gene Knockout (CRISPR)**: Generated double-knockout potato hairy roots for RPG1 and RPG2. **In vitro Enzyme Assay**: Expressed recombinant RPG1/RPG2 proteins and tested their activity on pathway intermediates. | Double-knockout roots accumulated zwitterionic intermediates and produced no  $\alpha$ -solanine. In vitro assays confirmed the sequential reduction steps catalyzed by RPG1 and RPG2 [1]. | | **Tracing Biosynthetic Origins** [5] | **Isotopic Labeling ( $^{13}\text{CO}_2$  Pulse-Chase)**: Fed potato plants  $^{13}\text{CO}_2$  and tracked the label over time. **NMR & HRMS Analysis**: Used Nuclear Magnetic Resonance and High-Resolution Mass Spectrometry to analyze labeled products. | Confirmed the mevalonate pathway as the source for isoprenoid precursors and provided evidence for non-stereoselective hydroxylation in the side chain [5]. |

## Quantitative Data on Major Potato Glycoalkaloids

**Solanidine** itself is the aglycone (non-sugar) base for the most abundant steroidal glycoalkaloids (SGAs) in potato.

Glycoalkaloid	Aglycone	Glycosidic Unit (Sugar Chain)	Relative Abundance in Potato
$\alpha$ -Solanine [6] [7]	Solanidine	<b>Solatriose</b> (Galactose - Glucose - Rhamnose) [6] [7]	Comprises 30-50% of total SGAs; ratio of $\alpha$ -chaconine to $\alpha$ -solanine is typically between 1:2 and 1:7 [6].
$\alpha$ -Chaconine [6] [7]	Solanidine	<b>Chacotriose</b> (Glucose - Rhamnose - Rhamnose) [6] [7]	Comprises 50-70% of total SGAs; generally the more abundant and biologically active of the two [6].

## Research Implications and Future Directions

Understanding this pathway has significant applications:

- **Food Safety & Breeding:** Enables the development of potato varieties with lower levels of toxic SGAs through genetic manipulation (e.g., editing *DPS*, *RPG1*, or *RPG2* genes) to improve food safety [6].
- **Pathogen & Pest Resistance:** Allows breeders to tailor SGA levels or profiles to enhance natural resistance to diseases and pests without exceeding safe consumption limits [6].
- **Biotechnological Production:** The identified gene toolkit (*DPS*, *RPG1*, *RPG2*, etc.) provides a platform for engineering the production of high-value steroidal compounds in heterologous hosts for pharmaceutical purposes [8].

The **solanidine** biosynthesis pathway is a vivid example of how evolutionary divergence in enzyme function (like *DPS*) leads to chemical diversity in plants. The recent discovery of *RPG1* and *RPG2* has filled the last major knowledge gap in this pathway.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Two reductases complete steroidal glycoalkaloids ... [pmc.ncbi.nlm.nih.gov]
2. The biosynthetic pathway of potato solanidanes diverged ... [nature.com]
3. The biosynthetic of potato solanidanes diverged from that of... pathway [pubmed.ncbi.nlm.nih.gov]
4. Solanidine - an overview | ScienceDirect Topics [sciencedirect.com]
5. Biosynthesis of  $\alpha$ -solanine and  $\alpha$ -chaconine in potato ... [sciencedirect.com]
6. Potato steroidal glycoalkaloids: properties, biosynthesis ... [molhort.biomedcentral.com]
7. Potato steroidal glycoalkaloids: properties, biosynthesis ... [pmc.ncbi.nlm.nih.gov]
8. Steroidal scaffold decorations in Solanum alkaloid ... [sciencedirect.com]

To cite this document: Smolecule. [Core Biosynthetic Pathway from Cholesterol to Solanidine-Derived Glycoalkaloids]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b576420#solanidine-biosynthesis-pathway-from-cholesterol>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)